

Incompatible materials with 4-Bromo-1,1,2-trifluoro-1-butene

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Compound of Interest

Compound Name: 4-Bromo-1,1,2-trifluoro-1-butene

Cat. No.: B151897

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Technical Support Center: 4-Bromo-1,1,2-trifluoro-1-butene

This guide provides essential information on the materials compatible and incompatible with **4-Bromo-1,1,2-trifluoro-1-butene** to ensure safe handling and experimental integrity for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Bromo-1,1,2-trifluoro-1-butene**?

A1: **4-Bromo-1,1,2-trifluoro-1-butene** is a highly flammable liquid and vapor.^[1] It can cause serious eye irritation and may cause respiratory irritation.^[1] It is harmful if swallowed, in contact with skin, or inhaled. Therefore, it is crucial to handle this chemical in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources. Always use appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

Q2: What are the general categories of materials to avoid with **4-Bromo-1,1,2-trifluoro-1-butene**?

A2: As a halogenated alkene, **4-Bromo-1,1,2-trifluoro-1-butene** is generally incompatible with strong bases, strong oxidizing agents, strong reducing agents, and certain metals.^[2] Contact

with these materials can lead to vigorous reactions, degradation of the compound, or the creation of hazardous byproducts.

Q3: Can I use metal equipment with **4-Bromo-1,1,2-trifluoro-1-butene**?

A3: Caution is advised when using metallic equipment. While stainless steel is generally considered resistant, the preparation of **4-Bromo-1,1,2-trifluoro-1-butene** can involve metals such as zinc, iron, magnesium, aluminum, tin, copper, or manganese as dehalogenation agents, suggesting potential reactivity under certain conditions. It is recommended to use glass or compatible fluoropolymer-lined equipment whenever possible. If metal equipment must be used, it is crucial to conduct small-scale compatibility tests before proceeding with large-scale experiments.

Q4: What types of plastics are safe to use for storing and handling this compound?

A4: Fluoropolymers are the recommended choice for materials in contact with **4-Bromo-1,1,2-trifluoro-1-butene**. Materials such as Polytetrafluoroethylene (PTFE), Perfluoroalkoxy (PFA), Fluorinated Ethylene Propylene (FEP), and Polyvinylidene Fluoride (PVDF) offer excellent chemical resistance to a wide range of chemicals, including halogenated compounds.[3][4][5][6][7]

Q5: Are there any specific elastomers (rubbers) that are recommended for seals and gaskets?

A5: For applications requiring flexible seals or gaskets, Fluoroelastomers (FKM), such as Viton®, are recommended for use with alkenes.[8] Other elastomers like Nitrile, Neoprene, and EPDM may have limited compatibility and should be tested for your specific application. Ketones, esters, and certain hydrocarbons can degrade some common elastomers.[9][10]

Troubleshooting Guide

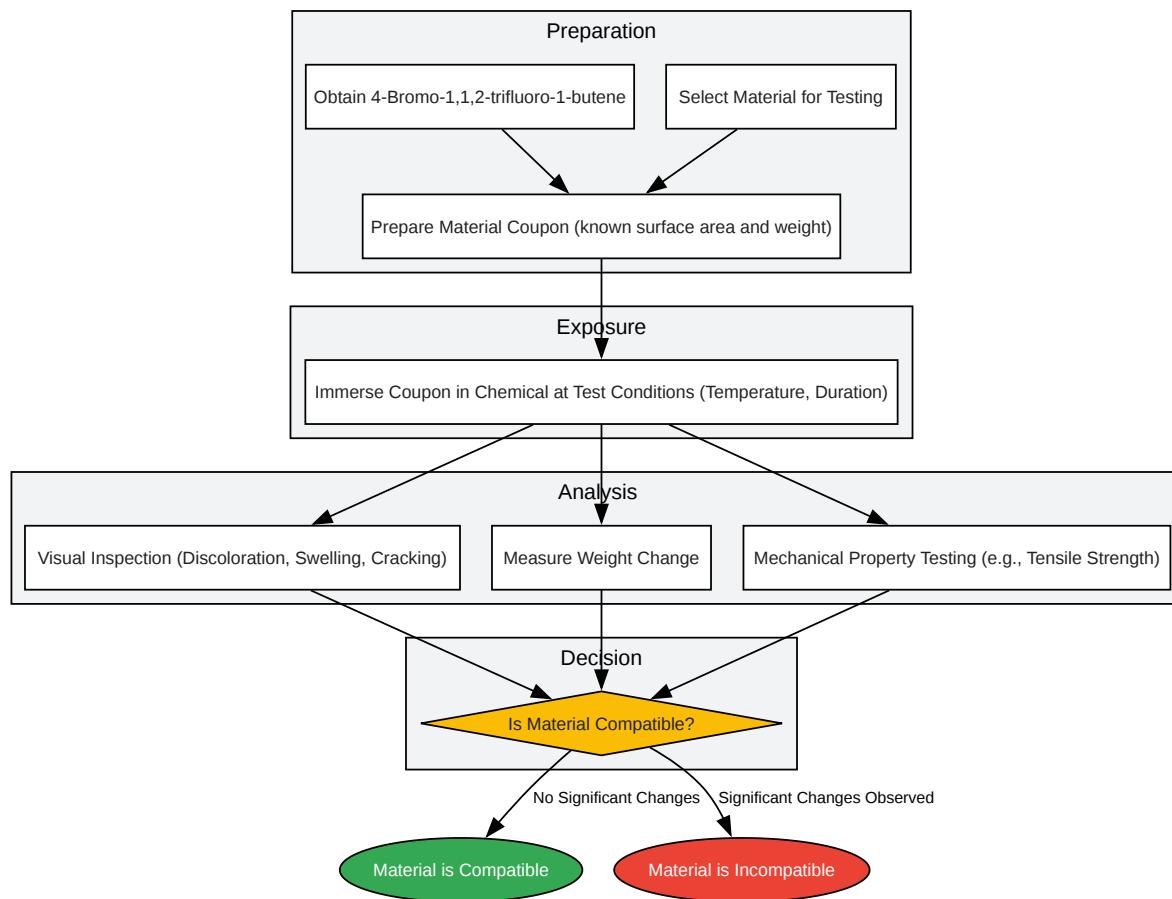
Issue	Possible Cause	Recommended Action
Discoloration or degradation of the compound	Contact with incompatible materials such as certain metals or exposure to light. The compound is noted to be light-sensitive. [11]	Store the compound in a dark, cool, and dry place in a tightly sealed container made of a compatible material (e.g., amber glass or a suitable fluoropolymer). Avoid contact with reactive metals.
Unexpected reaction or heat generation	Contamination with an incompatible substance, such as a strong base, oxidizing agent, or reducing agent.	Immediately and safely quench the reaction if possible, following established laboratory safety protocols. Review all materials and reagents used for potential incompatibilities.
Corrosion or degradation of equipment (e.g., tubing, seals, reaction vessels)	Use of incompatible materials for experimental setup.	Cease the experiment and replace the affected components with materials known to be compatible, such as fluoropolymers or glass. Refer to the material compatibility table below.
Inconsistent experimental results	Leaching of plasticizers or other additives from incompatible plastic or elastomeric components into the reaction mixture.	Utilize high-purity, compatible materials for all wetted parts of your experimental setup. Pre-clean all components thoroughly.

Material Incompatibility Summary

The following table summarizes the compatibility of various materials with **4-Bromo-1,1,2-trifluoro-1-butene**. This information is based on general data for halogenated alkenes and should be used as a guideline. It is strongly recommended to perform specific compatibility testing for your application.

Material Category	Compatible	Incompatible/Caution Advised
Plastics	Polytetrafluoroethylene (PTFE), Perfluoroalkoxy (PFA), Fluorinated Ethylene Propylene (FEP), Ethylene tetrafluoroethylene (ETFE), Polyvinylidene fluoride (PVDF)	Polyvinyl Chloride (PVC), Polycarbonate, Polystyrene (testing recommended for specific grades)
Elastomers	Fluoroelastomers (FKM, Viton®)	Nitrile (Buna-N), Neoprene, Butyl, Ethylene Propylene Diene Monomer (EPDM) (testing required)
Metals	Glass-lined Steel, Hastelloy® (testing recommended)	Aluminum, Zinc, Iron, Copper, Tin, Magnesium, Alkali metals, Finely divided metals
Other	Glass, Borosilicate Glass	Strong Oxidizing Agents, Strong Reducing Agents, Strong Bases (e.g., Potassium Hydroxide)

Experimental Workflow for Material Compatibility Testing

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